

Essential Safety and Operational Guidance for (R)-ZINC-3573

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Compound of Interest

Compound Name: (R)-ZINC-3573

Cat. No.: B7650643

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This document provides critical safety and logistical information for the handling and disposal of **(R)-ZINC-3573**, a selective Mas-related G protein-coupled receptor X2 (MRGPRX2) agonist. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

(R)-ZINC-3573 is a chemical probe used in research to study the function of the MRGPRX2 receptor, which is involved in processes like pain and itch.^[1] While shipped as a non-hazardous chemical, proper personal protective equipment (PPE) and handling procedures are essential to minimize exposure and ensure a safe research environment.^[2] The inactive enantiomer, (S)-ZINC-3573, is classified as a skin irritant (H315), and similar precautions should be taken for **(R)-ZINC-3573**.

Chemical and Physical Properties

A summary of the key properties of **(R)-ZINC-3573** is provided below. This information is crucial for safe handling, storage, and preparation of solutions.

Property	Value	Source
Chemical Name	(3R)-N,N-Dimethyl-1-(5-phenylpyrazolo[1,5-a]pyrimidin-7-yl)-3-pyrrolidinamine	
Molecular Formula	C ₁₈ H ₂₁ N ₅	[2][3]
Molecular Weight	307.4 g/mol	[3]
Appearance	White to beige powder	
Purity	≥98% (HPLC)	[3]
Solubility	Soluble to 100 mM in 1eq. HCl and DMSO	[3]
CAS Number	2089389-15-9	[3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **(R)-ZINC-3573** to prevent skin contact, inhalation, and eye exposure. Based on the hazard classification of its enantiomer, **(R)-ZINC-3573** should be treated as a skin irritant.

PPE Category	Item	Specification
Hand Protection	Nitrile Gloves	Powder-free, disposable. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory Coat	Worn fully buttoned to protect skin and clothing.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a certified respirator if creating aerosols or dust.	Follow institutional guidelines.

Experimental Protocols: Handling and Storage

Adherence to these step-by-step procedures is critical for safety and maintaining the integrity of the compound.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a dry, dark place.[\[2\]](#)
- For short-term storage (days to weeks), maintain at 0 - 4°C.[\[2\]](#)
- For long-term storage (months to years), store at -20°C.[\[2\]](#)
- Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.[\[1\]](#)

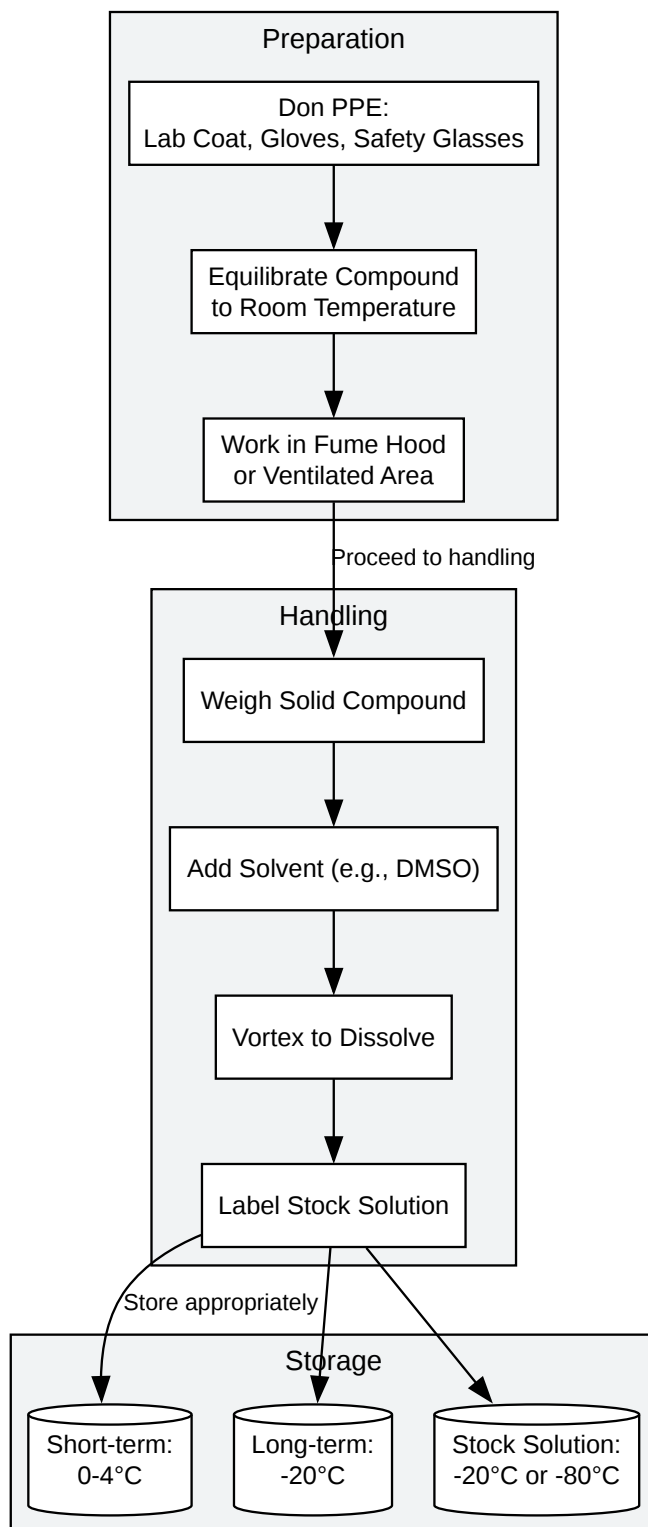
Preparation of Stock Solutions (Example with DMSO):

- Ensure all work is performed in a chemical fume hood or a well-ventilated area.

- Wear all required PPE (lab coat, gloves, safety glasses).
- Allow the vial of **(R)-ZINC-3573** to equilibrate to room temperature before opening to prevent condensation.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial. For example, to make 1 mL of a 10 mM solution from the solid, you would need 3.074 mg of **(R)-ZINC-3573**.
- Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming may be necessary.
- Clearly label the vial with the compound name, concentration, solvent, and date of preparation.

Handling Workflow Diagram:

Workflow for Safe Handling of (R)-ZINC-3573

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Caption: Workflow for the safe handling and preparation of **(R)-ZINC-3573** solutions.

Disposal Plan

Proper disposal of chemical waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Categorization:

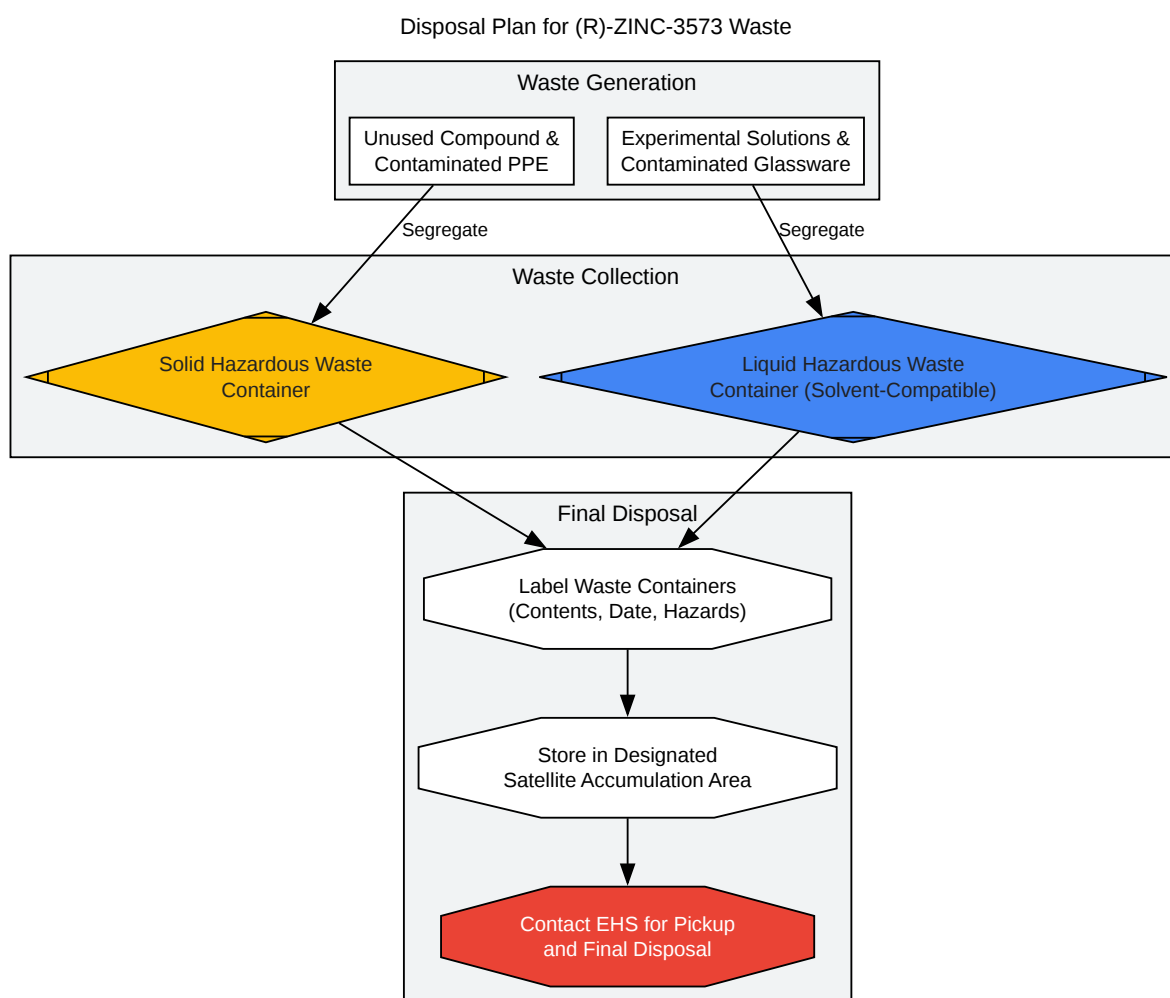
- Solid Waste: Unused **(R)-ZINC-3573** powder, contaminated weigh boats, and gloves.
- Liquid Waste: Unused stock solutions, experimental solutions containing **(R)-ZINC-3573**, and solvent used for rinsing contaminated glassware.

Disposal Procedures:

- Solid Waste:
 - Collect all contaminated solid materials in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not mix with non-hazardous trash.
- Liquid Waste:
 - Collect all liquid waste containing **(R)-ZINC-3573** in a designated, sealed, and clearly labeled hazardous waste container.
 - Ensure the waste container is compatible with the solvent used (e.g., a polyethylene container for DMSO solutions).
 - Do not dispose of solutions down the drain.
- Decontamination:
 - Wipe down all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) after use. Dispose of the cleaning materials as solid hazardous waste.
- Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Follow all local, state, and federal regulations.

Disposal Workflow Diagram:



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Caption: Segregation and disposal workflow for waste generated from **(R)-ZINC-3573** experiments.

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